

3-Cyclopropyl-4-fluorobenzoic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-Cyclopropyl-4-fluorobenzoic acid

Cat. No.: B1416500

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An In-Depth Technical Guide to the Material Safety of 3-Cyclopropyl-4-fluorobenzoic Acid

This guide provides a comprehensive overview of the material safety and handling protocols for **3-Cyclopropyl-4-fluorobenzoic acid** (CAS No. 1063733-86-7). As a crucial building block in medicinal chemistry and drug development, a thorough understanding of its hazard profile is paramount for ensuring laboratory safety and experimental integrity. This document moves beyond a standard Safety Data Sheet (SDS) to offer practical insights and the scientific rationale behind recommended safety procedures.

Chemical Identity and Physicochemical Profile

3-Cyclopropyl-4-fluorobenzoic acid is a solid organic compound. Its specific properties necessitate careful handling to prevent dust formation and exposure.

Table 1: Chemical and Physical Properties

Identifier	Value	Source
CAS Number	1063733-86-7	[1]
Molecular Formula	C ₁₀ H ₉ FO ₂	[1]

| Molecular Weight | 180.18 g/mol |[\[2\]](#) |

While detailed toxicological properties have not been fully investigated, the data available for this and structurally similar compounds allows for a robust hazard assessment.[\[3\]](#)

Hazard Assessment and GHS Classification

The primary hazards associated with **3-Cyclopropyl-4-fluorobenzoic acid** involve irritation to the skin, eyes, and respiratory system. The acidic nature of the carboxyl group and the presence of a fluorine atom contribute to its reactivity and potential as an irritant.

Table 2: GHS Hazard Classification

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
	Warning	H315: Causes skin irritation. [4] [5] H319: Causes serious eye irritation. [4] [5] H335: May cause respiratory irritation. [4] [5] P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P405, P501 [4] [6]	

|

alt text

| Warning | H315: Causes skin irritation.[\[4\]](#)[\[5\]](#) H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#) H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#) | P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P405, P501[\[4\]](#)[\[6\]](#) |

The classification for respiratory irritation (H335) is particularly relevant for researchers, as it underscores the critical need to control dust.[\[4\]](#)[\[5\]](#) Fine particulates of this compound can be easily aerosolized during weighing or transfer, leading to inhalation and subsequent irritation of the respiratory tract.

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control, beginning with engineering controls and supplemented by rigorous PPE protocols, is essential for safe handling.

Engineering Controls: The First Line of Defense

The primary engineering control for handling this solid compound is to minimize dust generation and inhalation.

- Chemical Fume Hood: All weighing and transfer operations should be conducted within a certified chemical fume hood.[4] This ensures that any generated dust is immediately captured and exhausted, protecting the user.
- Ventilation: The laboratory should have adequate general ventilation to prevent the accumulation of any fugitive emissions.[1]

Personal Protective Equipment (PPE) Protocol

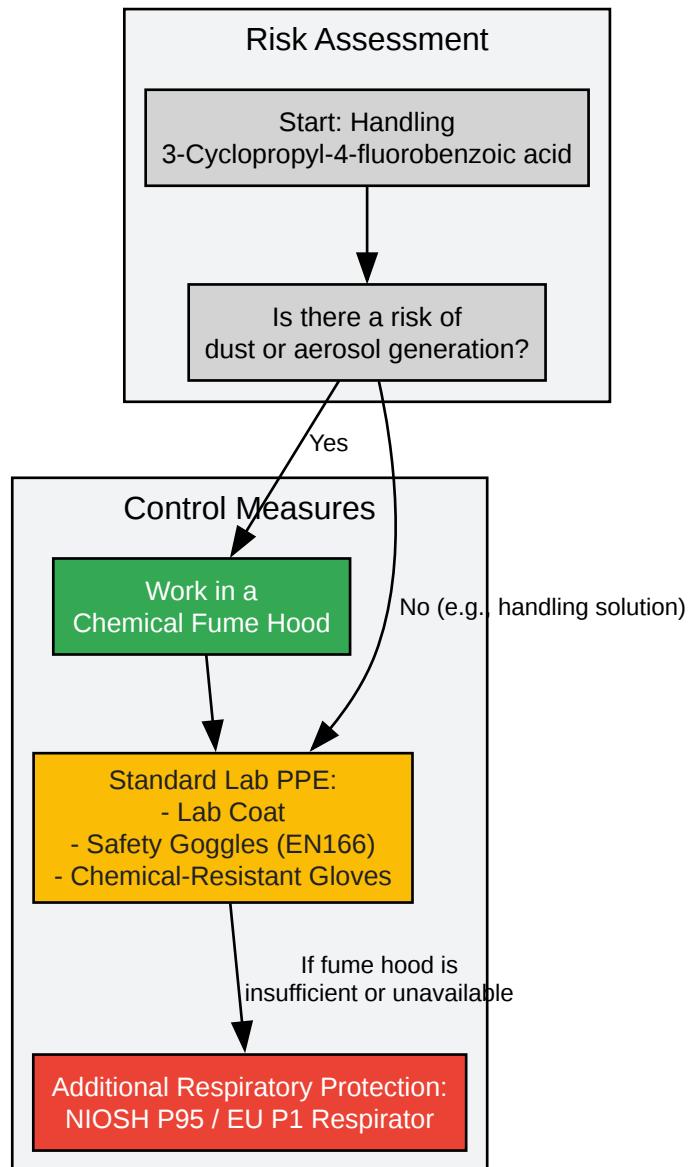
The selection of PPE must be based on a risk assessment of the specific procedure being performed. The following protocol provides a validated system for preventing exposure.

Experimental Protocol: Donning and Doffing PPE

- Inspection: Before use, inspect all PPE for signs of damage or degradation. Gloves, in particular, must be checked for pinholes or tears.[1]
- Donning Sequence:
 - First, don a lab coat or a chemical-resistant suit.[1]
 - Next, wear tightly fitting safety goggles or a face shield.[1][4] Standard safety glasses are insufficient; protection must comply with government standards like NIOSH (US) or EN 166 (EU).[1]
 - Wear compatible chemical-resistant gloves. Nitrile gloves are a common and effective choice.
 - If a significant risk of dust generation exists that cannot be controlled by a fume hood, a NIOSH-approved P95 (US) or P1 (EU) particle respirator should be used.[1]
- Doffing Sequence (to prevent self-contamination):
 - Remove gloves using a proper technique (without touching the outer surface of the glove with bare skin).[1]
 - Remove the face shield or goggles.

- Remove the lab coat.
- Wash hands thoroughly with soap and water after all PPE is removed.[\[1\]](#)

Diagram: PPE Selection Workflow



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Caption: PPE selection logic for handling the compound.

Safe Handling, Storage, and Reactivity

Prudent Handling Practices

Safe handling is predicated on avoiding the formation of dust and aerosols.[\[1\]](#)

- Avoid Dust Creation: Use spatulas to gently scoop material instead of pouring it. When transferring, keep the container opening as close to the receiving vessel as possible.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Always wash hands thoroughly after handling the compound, even if gloves were worn.[\[1\]](#)
- Grounding: For larger quantities, take normal measures for preventive fire protection.[\[1\]](#)

Storage and Stability

- Conditions: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#) This prevents degradation and reaction with atmospheric moisture.
- Stability: The material is stable under recommended storage conditions.[\[4\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents.[\[7\]](#)[\[9\]](#)
- Hazardous Decomposition: In the event of a fire, thermal decomposition can produce hazardous products, including carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[\[7\]](#)[\[8\]](#)

Emergency Protocols: First Aid and Accidental Release

Rapid and correct response to an exposure or spill is critical. All laboratory personnel should be familiar with these procedures and the location of safety equipment like eyewash stations and safety showers.[\[4\]](#)

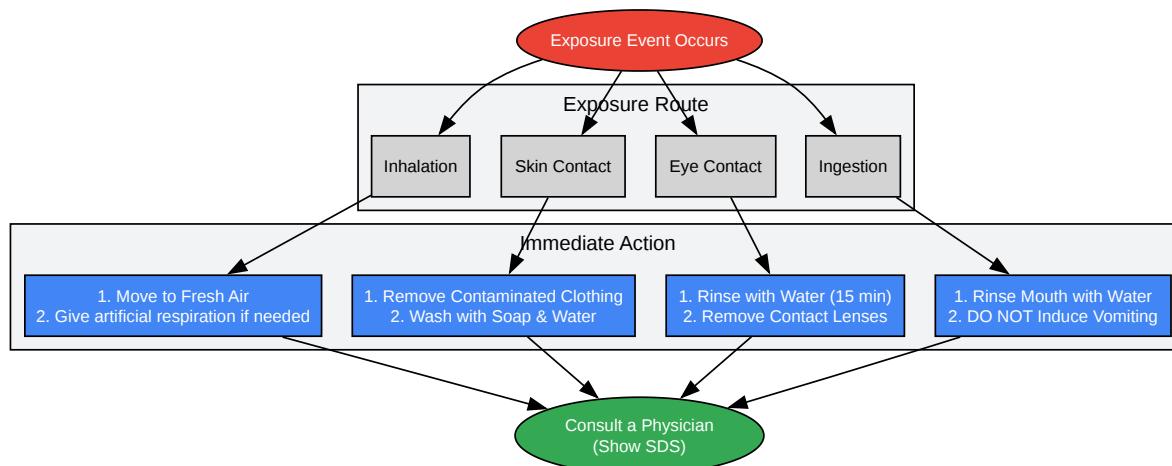
First Aid Measures

In all cases of exposure, consult a physician and show them this safety data sheet.[\[1\]](#)

- Inhalation: If inhaled, immediately move the person to fresh air.[\[1\]](#) If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[7\]](#)

- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water.[1] If skin irritation occurs, get medical advice.[7]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[1][7] Remove contact lenses if present and easy to do.[7] Continue rinsing and consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[1] Rinse the mouth thoroughly with water and consult a physician.[1]

Diagram: Emergency First Aid Decision Tree



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Caption: First aid response workflow following an exposure event.

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.[1]
- Ventilate: Ensure adequate ventilation.

- Protect: Wear all required PPE, including respiratory protection if necessary. Avoid breathing dust.[1]
- Contain: Prevent the product from entering drains or waterways.[1]
- Clean-up: Carefully sweep or shovel the spilled material into a suitable, closed container for disposal.[1] Avoid actions that create dust.
- Decontaminate: Clean the spill site after material pickup is complete.

Fire-Fighting and Disposal

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[10]
- Specific Hazards: As noted, combustion can produce toxic gases like carbon monoxide and hydrogen fluoride.[7][8]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products.[1][7]

Disposal Considerations

This material must be disposed of as hazardous waste.

- Procedure: Dispose of contents and containers in accordance with all applicable local, regional, and national regulations.[4][7] Do not dispose of it in standard trash or down the drain.
- Professional Service: It is recommended to use a licensed professional waste disposal service to handle the disposal of this material.[3]

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